

A Comprehensive Technical Guide to Known Mutations and Variants of PIEZO1

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Introduction

PIEZO1, a mechanically-activated ion channel, is a critical transducer of physical forces into biochemical signals within the human body. Encoded by the PIEZO1 gene, this large transmembrane protein is involved in a myriad of physiological processes, including vascular development, red blood cell volume regulation, and epithelial homeostasis.[1] Dysregulation of PIEZO1 function, arising from genetic mutations, is linked to a spectrum of human diseases. These conditions are broadly categorized based on the mutational effect on channel function: gain-of-function (GOF) mutations that lead to channel hyperactivity, and loss-of-function (LOF) mutations that result in reduced or absent channel activity.[2][3] This guide provides an in-depth overview of the known mutations and variants of PIEZO1, their functional consequences, associated pathologies, and the experimental methodologies used for their characterization.

Known PIEZO1 Mutations and Their Clinical Manifestations

Mutations in the PIEZO1 gene are associated with two primary, yet distinct, clinical phenotypes: Autosomal Dominant Dehydrated Hereditary Stomatocytosis (DHS) and Autosomal Recessive Generalized Lymphatic Dysplasia of Fotiou (GLDF).[2][3] While both can present with perinatal edema, the underlying mechanisms are opposing.[2] DHS is caused by gain-of-function mutations, leading to increased cation influx and red blood cell dehydration.[2] In contrast, GLDF results from biallelic loss-of-function mutations, impairing lymphatic development and function.[2][3] A growing body of evidence also links PIEZO1 variants to other conditions, including familial osteoarthritis and an increased susceptibility to certain cancers.[4]

The following tables summarize the quantitative data for a selection of well-characterized PIEZO1 mutations.

Gain-of-Function (GOF) Mutations Associated with Dehydrated Hereditary Stomatocytosis (DHS)

Mutation	Location	Effect on Channel Function	Associated Phenotype	Reference
M2241R (murine equivalent of human M2225R)	C-terminus	Slower inactivation kinetics, leading to extended opening times and increased function.	Cardiac hypertrophy and fibrosis in mice.	[5][6]
D669Y	N-terminal Extracellular Domain	Increased cation conductance.	Dehydrated Hereditary Stomatocytosis, Cardiomyopathy.	[7]

Loss-of-Function (LOF) Mutations

Mutation	Location	Effect on Channel Function	Associated Phenotype	Reference
S217L	Transmembrane Helical Unit 2 (THU2)	Reduced channel activity, decreased protein stability, and higher turnover rate due to increased ubiquitination and proteasomal degradation.	Bicuspid Aortic Valve, Generalized Lymphatic Dysplasia.	[8] [9] [10]
G2029R	Near the pore region	Reduced plasma membrane trafficking, decreased protein stability, and higher turnover rate due to increased ubiquitination and proteasomal degradation.	Generalized Lymphatic Dysplasia.	[8] [9] [10]
G253R	Transmembrane Helical Unit 3 (THU3)	Decreased channel activity.	Familial Osteoarthritis.	[4] [8]
L322P	Transmembrane Helical Unit 3 (THU3)	Decreased channel activity.	Familial Osteoarthritis.	[4] [8]
R531C	Transmembrane Helical Unit 3 (THU3)	Decreased channel activity.	Familial Osteoarthritis.	[4] [8]

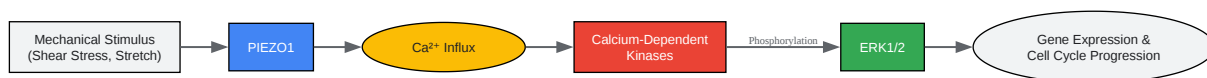
E829V	Transmembrane Helical Unit 5 (THU5)	Decreased channel activity or expression.	Not specified.	[8]
L939M	Transmembrane Helical Unit 5 (THU5)	Decreased channel activity or expression.	Not specified.	[8]

Signaling Pathways Modulated by PIEZO1

The influx of cations, primarily Ca^{2+} , through the PIEZO1 channel initiates a cascade of downstream signaling events that regulate diverse cellular processes.[1] Key signaling pathways influenced by PIEZO1 activity include the MAPK/ERK, Hippo/YAP, and Akt/mTOR pathways.

PIEZO1-Mediated MAPK/ERK Signaling

Activation of PIEZO1 and subsequent Ca^{2+} entry can lead to the phosphorylation and activation of the ERK1/2 branch of the Mitogen-Activated Protein Kinase (MAPK) pathway.[1] This pathway is crucial for regulating gene expression and cell cycle progression.[1] In some cellular contexts, PIEZO1 may transmit mechanical signals via the ERK signaling pathway.[11]

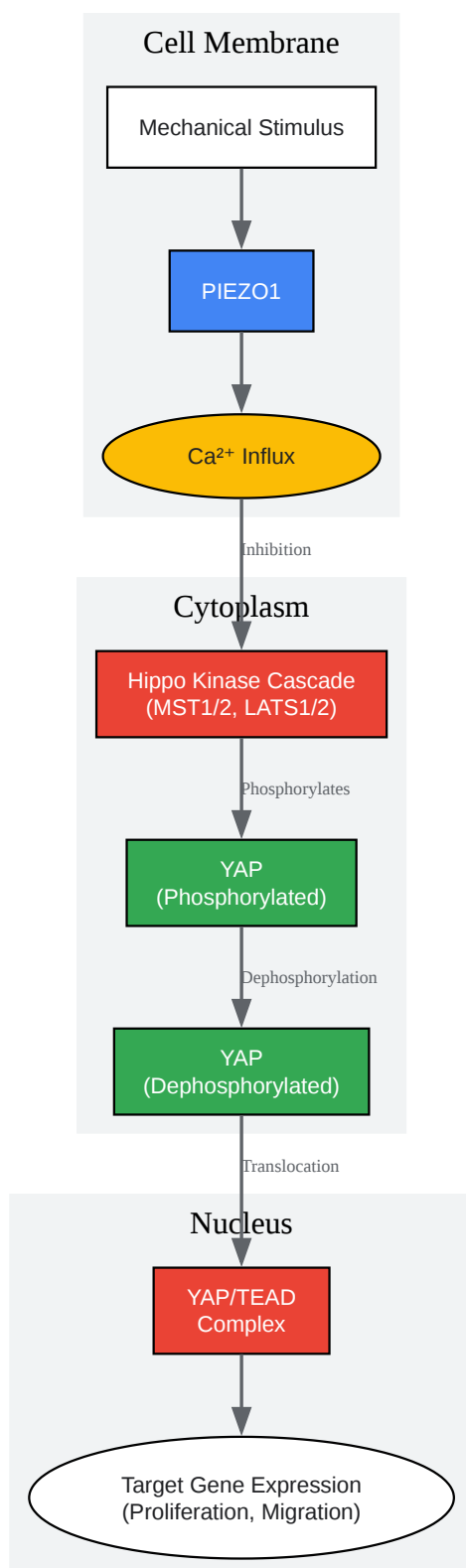


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PIEZO1 activation of the MAPK/ERK signaling pathway.

PIEZO1 and the Hippo/YAP Signaling Axis

The Hippo/YAP pathway, a critical regulator of cell proliferation and differentiation, is also modulated by PIEZO1 activity.[12] In response to mechanical cues, PIEZO1-mediated Ca^{2+} influx can lead to the nuclear translocation of the transcriptional co-activator Yes-associated protein (YAP), thereby influencing gene expression related to cell growth and metastasis.[12] [13] This connection highlights the role of PIEZO1 in cancer progression.[12]



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PIEZO1-mediated regulation of the Hippo/YAP pathway.

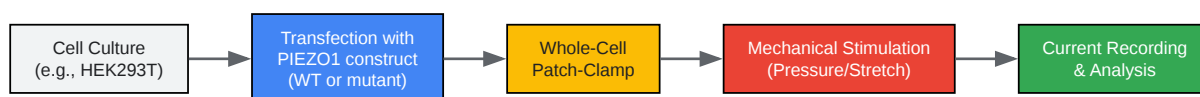
Experimental Protocols for Characterizing PIEZO1 Variants

The functional characterization of PIEZO1 mutations is essential for understanding their pathogenic mechanisms. The primary techniques employed are electrophysiology (patch-clamp) and calcium imaging.

Whole-Cell Patch-Clamp Electrophysiology

This technique allows for the direct measurement of ion currents flowing through PIEZO1 channels in response to mechanical stimulation.

Experimental Workflow:



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Workflow for whole-cell patch-clamp analysis of PIEZO1.

Methodology:

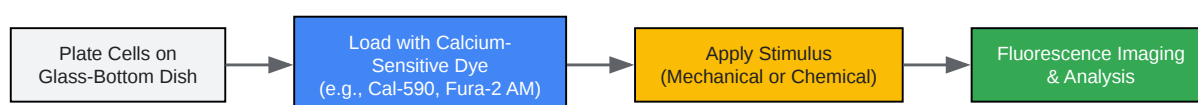
- Cell Culture and Transfection: Human Embryonic Kidney (HEK293T) cells are commonly used due to their low endogenous mechanosensitive channel expression. Cells are transiently transfected with plasmids encoding either wild-type (WT) or mutant PIEZO1.
- Solutions:
 - Internal (Pipette) Solution (in mM): 10 KCl, 110 KF, 10 NaCl, 10 EGTA, and 10 HEPES/KOH (pH 7.2).[\[14\]](#)
 - External (Bath) Solution (in mM): 140 NaCl, 4 KCl, 2 CaCl₂, 1 MgCl₂, 5 glucose, and 10 HEPES/NaOH (pH 7.4).[\[14\]](#)
- Recording:

- A glass micropipette with a resistance of 3-7 MΩ is used to form a gigaohm seal with the cell membrane.[15][16]
- The membrane patch is then ruptured to achieve the whole-cell configuration.[16][17]
- The cell is voltage-clamped at a holding potential (e.g., -60 mV).
- Mechanical Stimulation:
 - Mechanical stimuli can be applied via high-speed pressure clamp, substrate deflection, or fluid shear stress.
- Data Analysis:
 - Currents are recorded and analyzed to determine parameters such as current amplitude, activation threshold, and inactivation kinetics.

Calcium Imaging

This method provides a more high-throughput approach to assess PIEZO1 channel activity by measuring changes in intracellular calcium concentration.

Experimental Workflow:



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Workflow for calcium imaging of PIEZO1 activity.

Methodology:

- Cell Preparation: Cells expressing the PIEZO1 construct of interest are plated on glass-bottom dishes.

- Dye Loading: Cells are incubated with a calcium-sensitive fluorescent dye, such as Cal-590 or Fura-2 AM.[18][19]
- Stimulation:
 - Mechanical: Fluid shear stress can be applied using a perfusion system.
 - Chemical: The PIEZO1-specific agonist Yoda1 can be used to induce channel opening. [18]
- Imaging and Analysis:
 - Changes in fluorescence intensity, corresponding to fluctuations in intracellular calcium levels, are recorded over time using a fluorescence microscope.
 - The magnitude and kinetics of the calcium response are quantified.

Conclusion

The study of PIEZO1 mutations has provided invaluable insights into the critical role of mechanotransduction in human health and disease. The characterization of gain-of-function and loss-of-function variants has not only elucidated the pathophysiology of conditions like dehydrated hereditary stomatocytosis and generalized lymphatic dysplasia but has also underscored the potential of PIEZO1 as a therapeutic target. The continued application of advanced experimental techniques will further unravel the complexities of PIEZO1 signaling and pave the way for the development of novel therapies for PIEZO1-related disorders.

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